

Pomalidomide-C6-COOH: An In-depth Technical Guide for Targeted Protein Degradation

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Compound of Interest

Compound Name: Pomalidomide-C6-COOH

Cat. No.: B15542526

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Introduction

Pomalidomide-C6-COOH is a crucial building block in the rapidly advancing field of targeted protein degradation (TPD). It is a synthetic ligand for the E3 ubiquitin ligase Cereblon (CRBN), functionalized with a six-carbon aliphatic linker terminating in a carboxylic acid. This bifunctional nature allows for its conjugation to a target protein-specific ligand, forming a Proteolysis Targeting Chimera (PROTAC). PROTACs are heterobifunctional molecules that co-opt the cell's natural protein disposal machinery, the ubiquitin-proteasome system, to selectively eliminate proteins of interest. This technical guide provides a comprehensive overview of **Pomalidomide-C6-COOH**, including its mechanism of action, physicochemical properties, synthesis, and application in TPD, complete with experimental protocols and visual workflows.

Pomalidomide itself is an immunomodulatory drug (IMiD) that functions as a "molecular glue," inducing the degradation of specific neosubstrate proteins, such as Ikaros (IKZF1) and Aiolos (IKZF3), by binding to CRBN.[1] In the context of PROTACs, the pomalidomide moiety serves as the E3 ligase recruiting element. The C6-COOH linker provides a strategic attachment point

for a "warhead" that binds to a specific target protein, bringing it into close proximity with the CRBN E3 ligase complex, leading to its ubiquitination and subsequent degradation by the proteasome.

Physicochemical Properties of Pomalidomide-C6-COOH

A clear understanding of the physicochemical properties of **Pomalidomide-C6-COOH** is essential for its effective use in PROTAC synthesis and biological assays.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₃ N ₃ O ₆	[2]
Molecular Weight	401.41 g/mol	[2]
CAS Number	2225940-50-9	[2][3]
Appearance	Solid yellow powder or crystals	[4]
Solubility	Soluble in DMSO	[5]
Storage	2-8°C for short term, -20°C for long term	

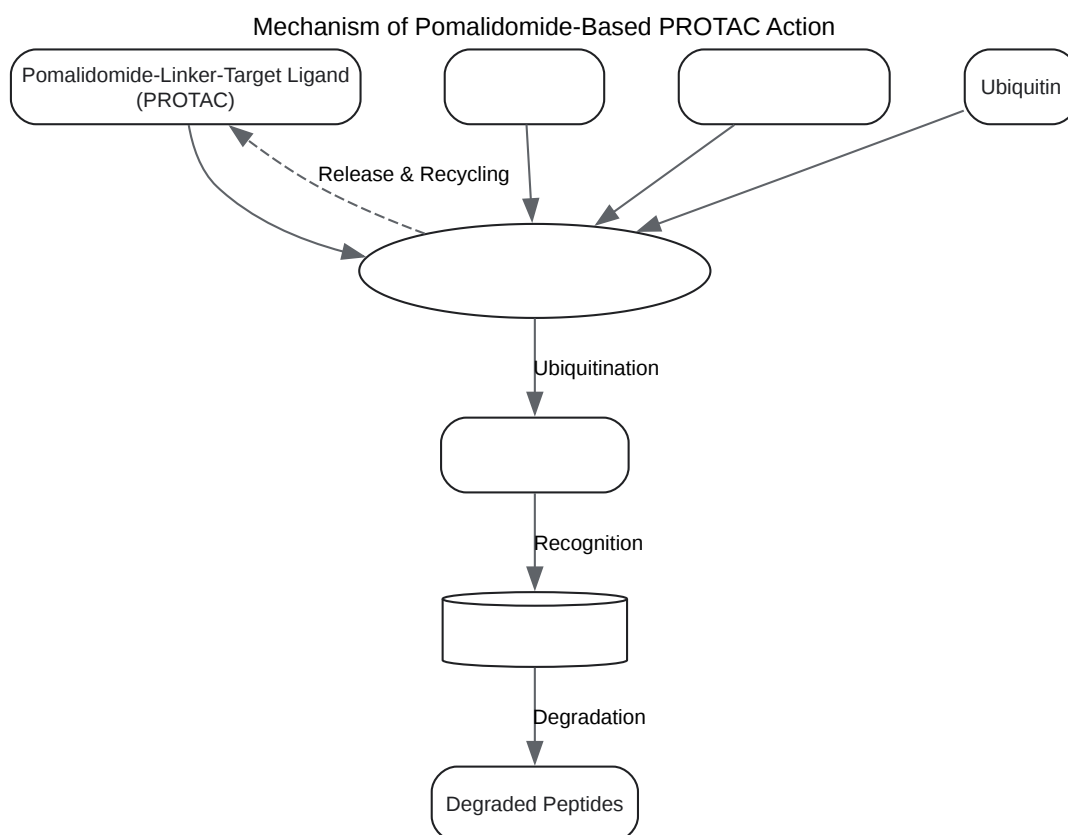
Mechanism of Action

The central role of **Pomalidomide-C6-COOH** in a PROTAC is to recruit the CRBN E3 ubiquitin ligase. The mechanism of action for a PROTAC utilizing this building block can be summarized in the following steps:

- **Ternary Complex Formation:** The PROTAC, consisting of the **Pomalidomide-C6-COOH** derived moiety linked to a target-protein-binding ligand, simultaneously binds to both the CRBN E3 ligase and the target protein, forming a ternary complex.
- **Ubiquitination:** The proximity induced by the PROTAC allows the E3 ligase to transfer ubiquitin molecules from a ubiquitin-conjugating enzyme (E2) to lysine residues on the surface of the target protein.

- Proteasomal Degradation: The polyubiquitinated target protein is recognized and degraded by the 26S proteasome.
- PROTAC Recycling: The PROTAC is then released and can engage in another cycle of target protein recruitment and degradation.

Signaling Pathway of Pomalidomide-Based PROTACs



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Caption: Mechanism of protein degradation induced by a pomalidomide-based PROTAC.

Quantitative Data

The efficacy of **Pomalidomide-C6-COOH** as a CRBN ligand is a critical determinant of the resulting PROTAC's activity. While specific binding data for the C6-COOH derivative is not readily available in the public domain, the binding affinity of the parent molecule, pomalidomide, provides a strong reference point.

Ligand	Assay	Binding Affinity (Kd)	Reference
Pomalidomide	Isothermal Titration Calorimetry (ITC)	~157 nM	[1]

The degradation efficiency of PROTACs is typically quantified by the DC₅₀ (concentration for 50% degradation) and D_{max} (maximum degradation). The following table provides representative data for pomalidomide-based PROTACs targeting various proteins. It is important to note that the specific linker and target ligand will significantly influence these values.

PROTAC Target	Cell Line	DC ₅₀ (nM)	D _{max} (%)	Reference
EGFRWT	A549	32.9	>90	[6]
EGFRWT	A549	43.4	>90	[6]
BTK	Mino	2.2	97	[7]
KRAS G12C	-	30	-	[8]

Experimental Protocols

Synthesis of PROTACs using Pomalidomide-C6-COOH

The carboxylic acid moiety of **Pomalidomide-C6-COOH** allows for standard amide bond formation with an amine-functionalized linker attached to the target protein ligand.

Materials:

- **Pomalidomide-C6-COOH**
- Amine-functionalized target protein ligand-linker conjugate
- Coupling agents (e.g., HATU, HBTU)
- Base (e.g., DIPEA)
- Anhydrous solvent (e.g., DMF, DCM)

General Protocol:

- Dissolve **Pomalidomide-C6-COOH** (1.0 eq) and the amine-functionalized target protein ligand-linker conjugate (1.0-1.2 eq) in anhydrous DMF.
- Add a coupling agent such as HATU (1.2-1.5 eq) and a non-nucleophilic base like DIPEA (2.0-3.0 eq) to the reaction mixture.
- Stir the reaction at room temperature for 4-24 hours, monitoring progress by LC-MS.
- Upon completion, quench the reaction with water and extract the product with an appropriate organic solvent (e.g., ethyl acetate, DCM).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography or preparative HPLC to yield the final PROTAC.

Western Blotting for Protein Degradation (DC_{50} and D_{max} Determination)

Materials:

- Cultured cells expressing the target protein

- PROTAC of interest
- Cell lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and electrophoresis apparatus
- PVDF or nitrocellulose membranes and transfer apparatus
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against the target protein
- Primary antibody against a loading control (e.g., GAPDH, β -actin)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Protocol:

- **Cell Treatment:** Seed cells in appropriate culture plates and allow them to adhere overnight. Treat cells with a serial dilution of the PROTAC (and a vehicle control, e.g., DMSO) for a predetermined time (e.g., 18-24 hours).
- **Cell Lysis:** After treatment, wash the cells with ice-cold PBS and lyse them with lysis buffer.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA assay.
- **SDS-PAGE and Western Blotting:**
 - Normalize the protein concentration of all samples.
 - Denature the protein samples by boiling in Laemmli buffer.

- Separate the proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against the target protein and a loading control overnight at 4°C.
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detection and Analysis:
 - Visualize the protein bands using an ECL substrate and a chemiluminescence imaging system.
 - Quantify the band intensities using densitometry software.
 - Normalize the target protein band intensity to the corresponding loading control band intensity.
 - Calculate the percentage of protein degradation relative to the vehicle-treated control.
 - Plot the percentage of degradation versus the log of the PROTAC concentration and fit the data to a dose-response curve to determine the DC_{50} and D_{max} values.^{[7][9]}

In-Cell Ubiquitination Assay

This assay confirms that the PROTAC induces the ubiquitination of the target protein.

Materials:

- Cultured cells
- PROTAC of interest
- Proteasome inhibitor (e.g., MG132)
- Cell lysis buffer

- Antibody against the target protein for immunoprecipitation
- Protein A/G magnetic beads
- Antibody against ubiquitin for Western blotting

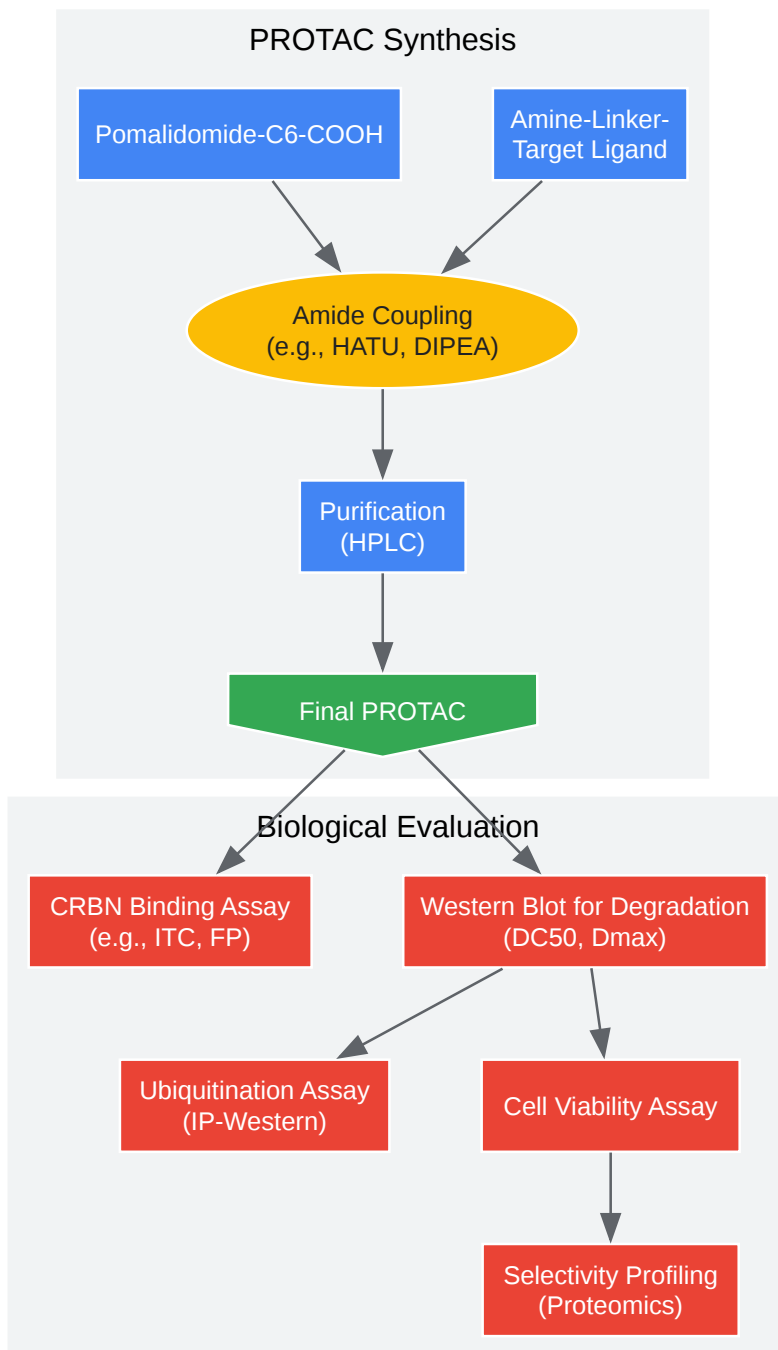
Protocol:

- Cell Treatment: Treat cells with the PROTAC and a vehicle control for a time shorter than that required for significant degradation (e.g., 1-4 hours). Include a condition where cells are pre-treated with a proteasome inhibitor (e.g., MG132) for 1-2 hours before adding the PROTAC to allow for the accumulation of ubiquitinated proteins.
- Immunoprecipitation:
 - Lyse the cells and immunoprecipitate the target protein using a specific antibody and protein A/G beads.
 - Wash the beads to remove non-specifically bound proteins.
- Western Blotting:
 - Elute the immunoprecipitated proteins from the beads.
 - Separate the proteins by SDS-PAGE and transfer to a membrane.
 - Probe the membrane with an anti-ubiquitin antibody to detect the ubiquitinated forms of the target protein, which will appear as a high-molecular-weight smear or ladder.

Experimental and Synthetic Workflows

PROTAC Synthesis and Evaluation Workflow

General Workflow for PROTAC Synthesis and Evaluation



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Caption: A generalized workflow for the synthesis and biological evaluation of a PROTAC.

Conclusion

Pomalidomide-C6-COOH is a versatile and powerful tool for researchers in the field of targeted protein degradation. Its ability to effectively recruit the CRBN E3 ligase, combined with a readily functionalizable linker, makes it a valuable component in the design and synthesis of novel PROTACs. This guide provides the foundational knowledge and practical protocols necessary for the successful application of **Pomalidomide-C6-COOH** in the development of the next generation of targeted therapeutics. As the field of TPD continues to evolve, the strategic use of well-characterized building blocks like **Pomalidomide-C6-COOH** will be paramount in unlocking the full potential of this exciting therapeutic modality.

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